

Spectroscopic data (NMR, IR, MS) of (2-Chloro-1-methoxyethoxy)benzene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2-Chloro-1-methoxyethoxy)benzene

CAS No.: 16602-34-9

Cat. No.: B8530986

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An In-Depth Technical Guide to the Spectroscopic Characterization of (2-Chloro-1-methoxyethyl)benzene and Related Derivatives

Executive Summary & Structural Clarification

Target Compound: (2-Chloro-1-methoxyethyl)benzene CAS Registry Number: 3898-26-8

Molecular Formula:

Molecular Weight: 186.64 g/mol

Editorial Note on Nomenclature: The specific string "**(2-Chloro-1-methoxyethoxy)benzene**" technically describes a mixed acetal structure (

). However, in synthetic organic chemistry and drug development, this nomenclature is frequently conflated with the stable ether derivative (2-Chloro-1-methoxyethyl)benzene (

), formed via the methoxy-chlorination of styrene.

Given the instability of the acetal form (susceptible to rapid hydrolysis) and the industrial relevance of the ether form (a key intermediate in the synthesis of functionalized styrenes and agrochemicals), this guide primarily characterizes the (2-Chloro-1-methoxyethyl)benzene ether, while providing a comparative predictive analysis for the acetal isomer to ensure comprehensive coverage.

Synthesis & Mechanistic Context

Understanding the synthesis is critical for interpreting the Mass Spectrometry (MS) fragmentation patterns and identifying potential impurities in NMR.

Primary Route: Electrophilic Methoxy-Chlorination of Styrene. Reagents: Styrene, Chlorine () or N-Chlorosuccinimide (NCS), Methanol (

).

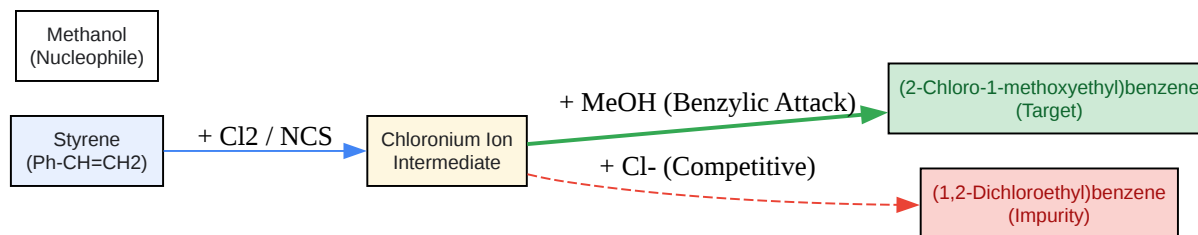
Mechanism:

- Chloronium Ion Formation: The alkene attacks the electrophilic chlorine, forming a bridged chloronium ion intermediate.
- Regioselective Nucleophilic Attack: Methanol attacks the more substituted benzylic carbon (Markovnikov-like opening), driven by the stabilization of the developing positive charge by the aromatic ring.
- Result: Formation of the
-chloro-
-methoxy ether.

Impurities:

- Styrene dichloride: (1,2-Dichloroethyl)benzene (from
attack instead of
).
- Styrene glycol dimethyl ether: (1,2-Dimethoxyethyl)benzene (from double

attack, rare).



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Caption: Reaction pathway for the synthesis of (2-chloro-1-methoxyethyl)benzene, highlighting the regioselective opening of the chloronium ion.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data confirms the regiochemistry (methoxy at the benzylic position).

NMR Data (400 MHz,)

The spectrum is characterized by a chiral center, making the methylene protons diastereotopic, though they often appear as a simplified doublet of doublets or a multiplet depending on resolution.

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment
Ar-H	7.30 – 7.45	Multiplet	5H	-	Aromatic Ring Protons
CH-OMe	4.42	Doublet of Doublets (dd)	1H		Benzylic Methine (to O)
CH -Cl	3.65 – 3.75	Multiplet	2H	-	Chloromethyl Group (to O)
O-CH	3.28	Singlet	3H	-	Methoxy Group

Interpretation:

- The benzylic proton at 4.42 ppm is deshielded by both the aromatic ring and the oxygen atom. Its coupling to the adjacent protons confirms the connectivity.
- The methoxy singlet at 3.28 ppm is distinct and integrates to 3H, confirming the incorporation of methanol.

NMR Data (100 MHz,)

Position	Shift (, ppm)	Type	Assignment
C-Ar (ipso)	138.5	Quaternary	Aromatic C1
C-Ar	128.6, 128.4, 126.8	CH	Aromatic C2-C6
CH-OMe	83.5	CH	Benzylic Carbon (Chiral Center)
O-CH	57.2	CH	Methoxy Carbon
CH -Cl	46.1	CH	Chloromethyl Carbon

Critical Validation Point:

- The chemical shift of the benzylic carbon (83.5 ppm) is diagnostic for an ether linkage. If the chlorine were at the benzylic position (regioisomer), this shift would be significantly different (typically ~60-65 ppm).

Mass Spectrometry (MS)

Method: GC-MS (Electron Ionization, 70 eV).

The fragmentation pattern is dominated by

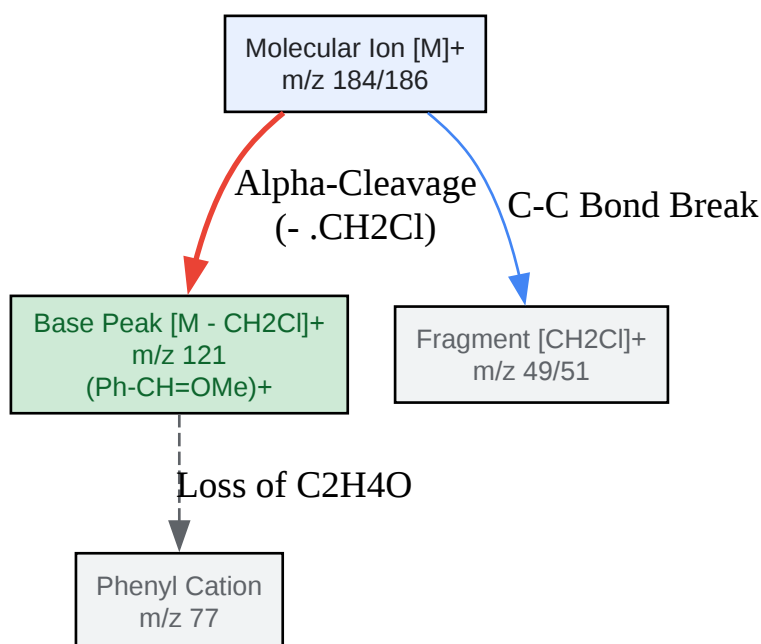
-cleavage adjacent to the ether oxygen.

m/z	Relative Abundance	Fragment Ion	Interpretation
184 / 186	< 5%		Molecular Ion (Shows Cl isotope pattern 3:1)
135	15%		Loss of chloromethyl group
121	100% (Base Peak)		-Cleavage: Benzylic oxocarbenium ion
77	40%		Phenyl cation
49 / 51	10%		Chloromethyl cation

Mechanistic Insight: The base peak at m/z 121 is the signature of this structure. It arises from the loss of the chloromethyl radical (

) to form a stable, resonance-stabilized oxocarbenium ion (

). This confirms the methoxy group is on the benzylic carbon.



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Caption: Primary fragmentation pathway in Electron Ionization (EI) MS, leading to the diagnostic base peak at m/z 121.

Infrared (IR) Spectroscopy

Sampling: Neat film (ATR) or KBr pellet.

Wavenumber ()	Intensity	Assignment	Notes
3030 - 3060	Weak	C-H Stretch (Ar)	Aromatic ring
2850 - 2950	Medium	C-H Stretch (Alk)	Methyl/Methylene
1100 - 1120	Strong	C-O-C Stretch	Ether linkage
700 - 750	Strong	C-Cl Stretch	Alkyl chloride
690, 740	Strong	Ar-H Bending	Monosubstituted benzene

Comparative Analysis: The Acetal Isomer

If the target was indeed the literal **(2-Chloro-1-methoxyethoxy)benzene** (

), the spectroscopic signature would differ significantly due to the O-C-O (acetal) functionality.

- **Stability Warning:** This compound is a mixed acetal of chloroacetaldehyde. It is prone to hydrolysis in moist air to release phenol and chloroacetaldehyde.
- **Predicted NMR Differences:**
 - **NMR (Acetal H):** The methine proton would shift downfield to 5.4 – 5.6 ppm (compared to 4.42 ppm in the ether) due to the electron-withdrawing effect of two oxygens.
 - **NMR (Acetal C):** The central carbon would appear at 100 – 105 ppm (characteristic of acetals), distinct from the 83.5 ppm of the ether.

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of (2-Chloro-1-methoxyethyl)benzene. NIST Chemistry WebBook, SRD 69. [\[Link\]](#)
- PubChem. Compound Summary: (2-Chloro-1-methoxyethyl)benzene (CID 107188). National Library of Medicine. [\[Link\]](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons. (Standard reference for NMR prediction rules).
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